

Proper Disposal Procedures: 1-bromo-10-(tert-butoxy)decane

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Compound of Interest

Compound Name: 1-bromo-10-(tert-butoxy)decane

CAS No.: 87292-03-3

Cat. No.: B6213022

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Executive Summary & Immediate Action

1-bromo-10-(tert-butoxy)decane is a bifunctional intermediate containing a primary alkyl bromide and a tert-butyl ether. Operational safety relies on recognizing it as a Halogenated Organic Waste that presents unique compatibility risks regarding acid sensitivity.

Core Directive: This material must NEVER be disposed of down the drain or mixed with non-halogenated solvents. It requires high-temperature incineration with acid-gas scrubbing.

Emergency Response Profile

Hazard Class	Signal Word	GHS Classification	Immediate Action (Spill)
Health	WARNING	Skin Irrit. 2, Eye Irrit. 2	Wash with soap/water. Do not use organic solvents to clean skin.
Environmental	WARNING	Aquatic Chronic 1	Prevent entry into drains/waterways. Use berms/pillows.
Physical	WARNING	Combustible Liquid	Remove ignition sources.[1] Absorb with vermiculite.

Chemical Intelligence & Hazard Identification

To dispose of a chemical safely, you must understand its reactivity. This compound is not merely "organic waste"; it is a "functionalized alkyl halide."

Structural Analysis & Reactivity

- The Halogen (Bromine): The primary bromide () makes this compound an alkylating agent. Upon incineration, it generates Hydrogen Bromide (HBr). If sent to a standard fuel-blending facility lacking scrubbers, HBr will corrode the facility's stack, leading to regulatory fines and vendor rejection.
- The Ether (tert-butoxy): The tert-butyl ether group () is acid-labile.
 - Risk:[1][2][3][4][5][6] Exposure to strong acids (e.g., concentrated in a waste carboy) causes rapid cleavage, releasing isobutylene gas () and the corresponding alcohol. This gas generation can pressurize and rupture waste containers.

Physical Properties Table

Property	Value (Approx)	Disposal Implication
Physical State	Liquid (Colorless to Pale Yellow)	Requires liquid waste containment (Carboy/Drum).
Density	~1.05 - 1.10 g/mL	Heavier than water; sinks in aqueous phases.
Flash Point	>110°C (Estimated)	Combustible. Classify as D001 (Ignitable) if mixed with solvents.
Water Solubility	Negligible	Will form a separate organic layer; do not attempt aqueous dilution.

Step-by-Step Disposal Protocol

Phase 1: Pre-Disposal Stabilization

Before moving the material to waste, ensure it is chemically stable.

- Check pH: If the waste solution comes from a reaction mixture, verify pH is neutral (pH 6-8).
 - Why? To prevent the acid-catalyzed cleavage described in Section 2.1.
- Quench Active Reagents: If the material is in a crude mixture containing unreacted active species (e.g., sodium hydride, lithium reagents), quench carefully with isopropanol followed by water before adding to the halogenated waste container.

Phase 2: Segregation & Containerization

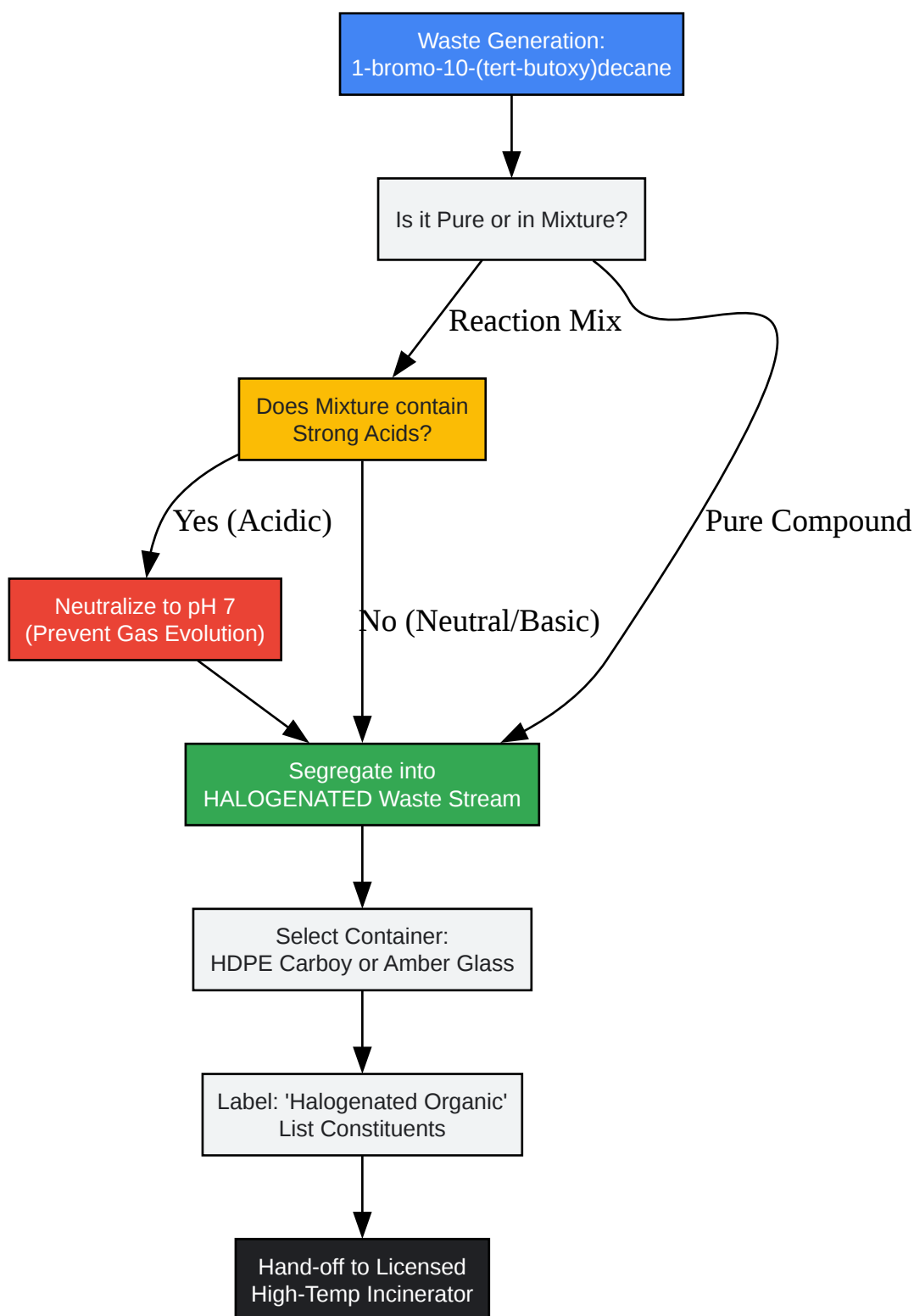
Follow this strict segregation logic to maintain compliance with RCRA (Resource Conservation and Recovery Act) standards.

- Container Material: High-Density Polyethylene (HDPE) or Amber Glass.
- Waste Stream: HALOGENATED ORGANIC WASTE.[7]

- Labeling:
 - Must read: "Hazardous Waste - Halogenated Organic."
 - List constituents: "**1-bromo-10-(tert-butoxy)decane**, [Solvent Name]."
 - Check Hazard Boxes: Toxic, Irritant, Environmental Hazard.

Phase 3: The Disposal Workflow

The following diagram illustrates the decision logic for disposing of this specific compound.



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Figure 1: Logical workflow for the safe segregation and disposal of acid-sensitive halogenated ethers.

Regulatory & Compliance Context (The "Why")

RCRA Waste Codes

While this specific molecule is not "P-listed" or "U-listed" by specific name, it falls under characteristic waste codes depending on the mixture:

- D001 (Ignitable): If the flash point of the waste mixture is $<60^{\circ}\text{C}$ (e.g., if dissolved in acetone or ethyl acetate).
- Halogenated Solvents (F-List): If mixed with $>10\%$ of listed solvents like Methylene Chloride (F002), the entire mixture adopts the F-code.
- Default: If pure, it is a "Non-RCRA Regulated" chemical waste in some jurisdictions, but must be treated as hazardous due to aquatic toxicity and halogen content.

Incineration Requirements

Standard cement kilns often reject halogenated waste because halogens poison the catalyst or degrade the cement quality.

- Requirement: You must specify "Halogenated" on the waste profile.
- Mechanism: The waste is burned at $>1000^{\circ}\text{C}$. The bromine is converted to HBr gas, which is then captured in a caustic scrubber (NaOH spray) to form Sodium Bromide (NaBr) salt, preventing acid rain emissions.

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